

1-(4-Bromophenyl)piperazin-2-one CAS number lookup

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Compound of Interest

Compound Name: 1-(4-Bromophenyl)piperazin-2-one

Cat. No.: B1505875

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An In-Depth Technical Guide to 1-(4-Bromophenyl)piperazine

A Note on Nomenclature: This guide focuses on the chemical intermediate 1-(4-Bromophenyl)piperazine (CAS No. 66698-28-0). The initial query for "**1-(4-Bromophenyl)piperazin-2-one**" did not yield a readily available CAS number for a widely recognized compound, suggesting that 1-(4-Bromophenyl)piperazine is the likely intended subject of interest for a technical guide aimed at researchers and drug development professionals.

Introduction

1-(4-Bromophenyl)piperazine is a versatile heterocyclic compound that has garnered significant attention in medicinal chemistry and pharmaceutical development.^{[1][2]} Its rigid piperazine core, substituted with a bromophenyl group, provides a valuable scaffold for the synthesis of a diverse array of biologically active molecules.^{[1][2]} This guide provides a comprehensive overview of its physicochemical properties, synthesis, and applications, with a focus on its role as a critical intermediate in drug discovery.

Physicochemical Properties

1-(4-Bromophenyl)piperazine is a white to off-white crystalline powder with a molecular formula of C₁₀H₁₃BrN₂.^{[1][3][4]} It is sparingly soluble in water but demonstrates good solubility in organic solvents such as dimethyl sulfoxide (DMSO), methanol, and dichloromethane.^{[3][4]} The key physicochemical properties are summarized in the table below.

Property	Value	Source
CAS Number	66698-28-0	[5] [6] [7]
Molecular Formula	C10H13BrN2	[4] [5]
Molecular Weight	241.13 g/mol	[5] [6]
Melting Point	91-95 °C	[3] [5]
Boiling Point	353.3±27.0 °C (Predicted)	[5]
Density	1.386±0.06 g/cm3 (Predicted)	[5]
Appearance	White to off-white crystalline powder	[1] [4]
Storage Temperature	2-8°C	[1] [5] [6]

Synthesis of 1-(4-Bromophenyl)piperazine

The synthesis of 1-(4-bromophenyl)piperazine can be achieved through several routes. A common and efficient method involves the reaction of 4-bromoaniline with bis(2-chloroethyl)amine hydrochloride.

Experimental Protocol: Synthesis from 4-Bromoaniline

Objective: To synthesize 1-(4-bromophenyl)piperazine from 4-bromoaniline and bis(2-chloroethyl)amine hydrochloride.

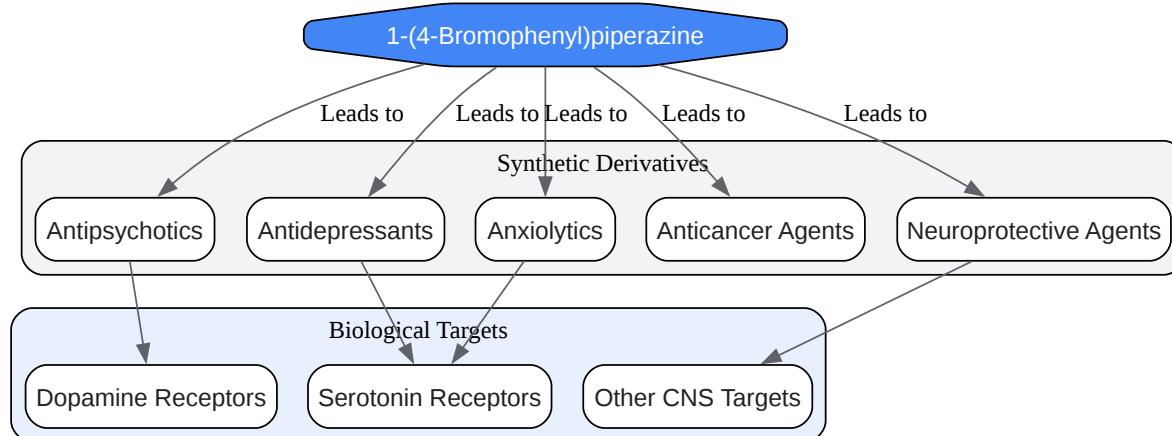
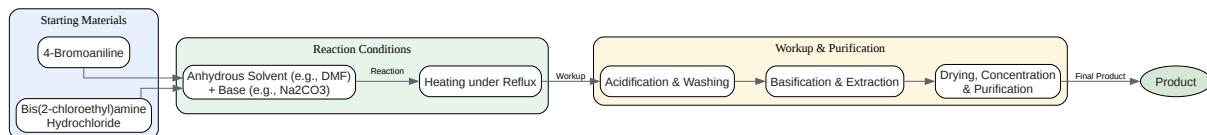
Materials:

- 4-Bromoaniline
- Bis(2-chloroethyl)amine hydrochloride
- Anhydrous solvent (e.g., Dimethylformamide - DMF)
- Base (e.g., Sodium Carbonate)
- Hydrochloric acid (for workup)

- Sodium hydroxide (for workup)
- Ethyl acetate (for extraction)
- Magnesium sulfate (for drying)

Procedure:

- In a round-bottom flask, dissolve 4-bromoaniline in the chosen anhydrous solvent.
- Add a suitable base, such as sodium carbonate, to the mixture.
- Slowly add bis(2-chloroethyl)amine hydrochloride to the reaction mixture.
- Heat the mixture under reflux for several hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- After completion, cool the reaction mixture to room temperature.
- Pour the mixture into water and acidify with hydrochloric acid.
- Wash the aqueous layer with ethyl acetate to remove any unreacted starting materials.
- Basify the aqueous layer with a sodium hydroxide solution until a precipitate forms.
- Extract the product with ethyl acetate.
- Combine the organic layers and dry over anhydrous magnesium sulfate.
- Filter and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by recrystallization or column chromatography to yield pure 1-(4-bromophenyl)piperazine.



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Caption: The central role of 1-(4-Bromophenyl)piperazine in drug discovery.

Safety and Handling

1-(4-Bromophenyl)piperazine is classified as harmful if swallowed, in contact with skin, or if inhaled. [8] It may cause irritation to the eyes, skin, and respiratory tract. [3] Therefore, appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound. [3] Work should be conducted in a well-ventilated area or a fume hood.

Storage: The compound should be stored in a cool, dry place at 2-8°C, away from incompatible materials. [1][4][6]

Conclusion

1-(4-Bromophenyl)piperazine is a fundamentally important intermediate in modern medicinal chemistry. Its straightforward synthesis and versatile reactivity make it an invaluable tool for the development of novel therapeutics, particularly for central nervous system disorders. A thorough understanding of its properties, synthesis, and applications is crucial for researchers and scientists in the field of drug discovery and development.

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